

Spectroscopic and Biological Insights into Di-O-methylbergenin: A Technical Guide

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Compound of Interest

Compound Name: *Di-O-methylbergenin*

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[City, State] – This technical guide provides a comprehensive analysis of the spectroscopic data for **Di-O-methylbergenin**, a derivative of the naturally occurring compound bergenin. Tailored for researchers, scientists, and professionals in drug development, this document details the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, alongside experimental protocols and an examination of its biological significance.

Core Spectroscopic Data

The structural elucidation of **Di-O-methylbergenin** has been achieved through a combination of advanced spectroscopic techniques. The following tables summarize the key quantitative data obtained from ^1H NMR, ^{13}C NMR, IR, and MS analyses.

Table 1: ^1H NMR Spectroscopic Data of 8,10-di-O-methylbergenin

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
7.01	s	H-7	
4.88	d	10.0	H-4a
4.04	t	9.5	H-3
3.96	d	9.8	H-10b
3.89	s	8-OCH ₃	
3.87	s	10-OCH ₃	
3.75-3.85	m	H-2, H-4, H-11a, H-11b	

Table 2: ^{13}C NMR Spectroscopic Data of 8,10-di-O-methylbergenin

Chemical Shift (δ) ppm	Assignment
164.5	C-6
151.8	C-8
151.3	C-10
141.0	C-9
118.9	C-5
115.6	C-7
109.8	C-10a
81.9	C-4a
79.8	C-10b
74.5	C-3
72.1	C-2
70.0	C-4
61.8	C-11
56.3	8-OCH ₃
56.1	10-OCH ₃

Table 3: IR and MS Spectroscopic Data of 8,10-di-O-methylbergenin

Spectroscopic Technique	Characteristic Peaks/Values
IR (cm ⁻¹)	3448 (O-H), 2925 (C-H), 1710 (C=O, ester), 1615, 1475 (C=C, aromatic), 1095 (C-O)
MS (m/z)	356 [M] ⁺

Experimental Protocols

The acquisition of high-quality spectroscopic data is paramount for accurate structural analysis. The following section outlines the methodologies employed for the characterization of **Di-O-methylbergenin**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectra were recorded on a Bruker Avance spectrometer operating at 400 MHz for proton and 100 MHz for carbon nuclei, respectively. Samples were dissolved in deuterated chloroform (CDCl_3) with tetramethylsilane (TMS) used as an internal standard. Chemical shifts are reported in parts per million (ppm) relative to TMS, and coupling constants (J) are given in Hertz (Hz). For the acquisition of ^{13}C NMR data, broadband proton decoupling was employed to simplify the spectra.

Infrared (IR) Spectroscopy

IR spectra were obtained using a Fourier Transform Infrared (FTIR) spectrometer. The sample was prepared as a KBr pellet. The spectrum was recorded in the range of $4000\text{--}400\text{ cm}^{-1}$. The characteristic absorption bands are reported in wavenumbers (cm^{-1}).

Mass Spectrometry (MS)

Mass spectral data were acquired on a high-resolution mass spectrometer (HRMS) using electrospray ionization (ESI) in positive ion mode. The sample was dissolved in methanol and infused into the ion source. The mass-to-charge ratio (m/z) of the molecular ion was determined.

Biological Activity and Signaling Pathways

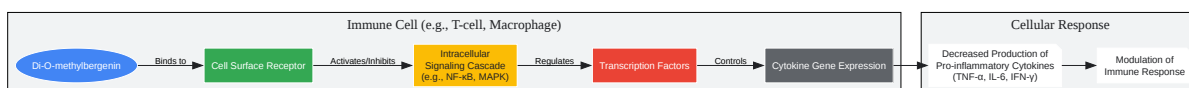
Bergenin and its derivatives have garnered significant interest for their diverse pharmacological activities, including immunosuppressive and anti-inflammatory effects[1][2][3]. These compounds have been shown to modulate the production of key cytokines involved in the immune response.

Immunosuppressive and Anti-inflammatory Effects

Studies on bergenin derivatives have demonstrated their ability to inhibit the proliferation of splenocytes and modulate the secretion of cytokines such as interferon-gamma ($\text{IFN-}\gamma$), interleukin-4 (IL-4), tumor necrosis factor-alpha ($\text{TNF-}\alpha$), and interleukin-6 (IL-6)[1][3][4][5][6].

This suggests that **Di-O-methylbergenin** may exert its biological effects through the modulation of T-helper cell (Th1/Th2) responses and other inflammatory pathways.

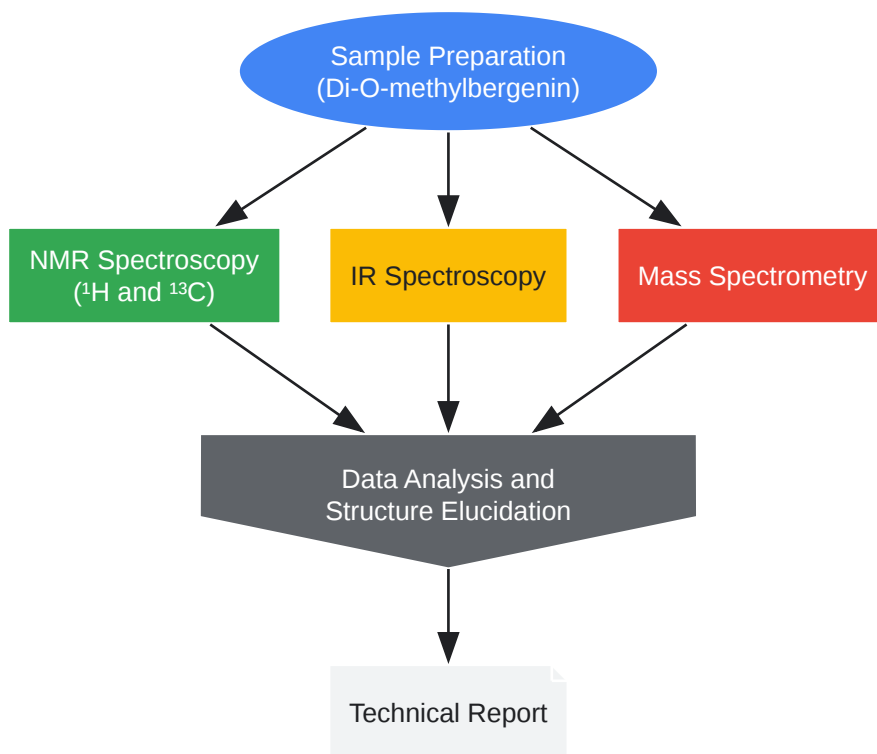
The diagram below illustrates a potential signaling pathway through which bergenin derivatives may exert their immunosuppressive and anti-inflammatory effects.



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*Figure 1: Proposed signaling pathway for the immunomodulatory effects of **Di-O-methylbergenin**.*

The experimental workflow for the spectroscopic analysis of **Di-O-methylbergenin** is outlined in the following diagram.



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Figure 2: Experimental workflow for the spectroscopic analysis of **Di-O-methylbergenin**.

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